

3-Diethylaminophenol: A Technical Guide to Stability and Storage

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and storage conditions for **3-Diethylaminophenol**. The information is intended to support researchers, scientists, and drug development professionals in ensuring the integrity and longevity of this compound in a laboratory setting. This guide summarizes key data, outlines experimental protocols for stability assessment, and provides visual representations of degradation pathways and experimental workflows.

Core Stability and Storage Data

Proper handling and storage are crucial for maintaining the quality of **3-Diethylaminophenol**. The following tables summarize the known physical properties and stability information based on available safety data sheets and chemical literature.

Physical and Chemical Properties



Property	Value	Citations
Molecular Formula	C10H15NO	[1][2]
Molecular Weight	165.23 g/mol	[2]
Appearance	Grey, Grey-brown to rose or red solid, flakes, or granules	[1][3][4]
Melting Point	69 - 73 °C (156.2 - 163.4 °F)	[1][2]
Boiling Point	170 °C (338 °F) at 15 mmHg	[1]
Flash Point	141 °C (285.8 °F)	[1]
Solubility	Slightly soluble in water.	[1]
рКа	10.08 ± 0.10 (Predicted)	[3][5]

Stability and Incompatibility Profile



Parameter	Description	Citations
Chemical Stability	Stable under normal temperatures and pressures. However, it is sensitive to air, heat, and light.[1][6]	[1][6]
Conditions to Avoid	 Excess heat - Exposure to air Exposure to light - Exposure to moist air or water - Dust generation - Incompatible products 	[1][7]
Incompatible Materials	- Strong oxidizing agents - Strong bases - Strong reducing agents (e.g., hydrides, nitrides, alkali metals, sulfides) - Isocyanates, halogenated organics, peroxides, epoxides, anhydrides, and acid halides	[1][3][7][8]
Hazardous Decomposition Products	- Nitrogen oxides (NOx) - Carbon monoxide (CO) - Carbon dioxide (CO ₂) - Irritating and toxic fumes and gases	[1][7]
Hazardous Polymerization	Has not been reported to occur.	[7]

Recommended Storage Conditions

To ensure the long-term stability of **3-Diethylaminophenol**, the following storage conditions are recommended:

• Atmosphere: Store under an inert atmosphere, such as nitrogen or argon, to prevent oxidation due to air sensitivity.[1]



- Temperature: Keep in a cool, dry place.[9] Refrigeration is also recommended as a storage option.[3][5][10]
- Container: Keep the container tightly closed and sealed until ready for use.[9][11]
- Location: Store in a well-ventilated area away from incompatible substances.[12] Avoid storing on the floor or in areas with ignition sources.[11]
- · Light: Protect from light.

Experimental Protocols for Stability Assessment

The following are generalized experimental protocols that can be adapted to assess the stability of **3-Diethylaminophenol**. These are based on standard methodologies for forced degradation studies and analysis of phenolic compounds.

Protocol 1: Forced Degradation Study

Objective: To investigate the degradation pathways of **3-Diethylaminophenol** under various stress conditions and to identify potential degradation products.

Methodology:

- Sample Preparation: Prepare a stock solution of **3-Diethylaminophenol** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).[13]
- Stress Conditions: Expose aliquots of the stock solution to the following conditions:
 - Acid Hydrolysis: Add 1N HCl and heat at 60°C for 24 hours.
 - Base Hydrolysis: Add 1N NaOH and heat at 60°C for 24 hours.
 - Oxidation: Add 3% hydrogen peroxide (H₂O₂) and keep at room temperature for 24 hours.
 [13]
 - Thermal Degradation: Heat the solid compound or a solution at a temperature below its melting point (e.g., 50-60°C) for up to 7 days in the dark.[13]



- Photostability: Expose a solution to a light source that provides both UV and visible light,
 as per ICH Q1B guidelines.[13]
- Sample Analysis:
 - At specified time points, withdraw samples from each stress condition.
 - Neutralize the acidic and basic samples before analysis.
 - Analyze all samples using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometry (MS) detection.[14]
- Data Evaluation:
 - Determine the percentage of degradation of 3-Diethylaminophenol.
 - Identify and characterize any significant degradation products using techniques like LC-MS.[14]
 - A degradation of 5-20% is generally considered suitable for revealing degradation pathways.[13]

Protocol 2: Assay for Purity and Degradation Products by HPLC

Objective: To develop a stability-indicating HPLC method for the quantification of **3-Diethylaminophenol** and its degradation products.

Methodology:

- · Chromatographic System:
 - Column: A reverse-phase C18 column is typically suitable for the separation of phenolic compounds.
 - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).

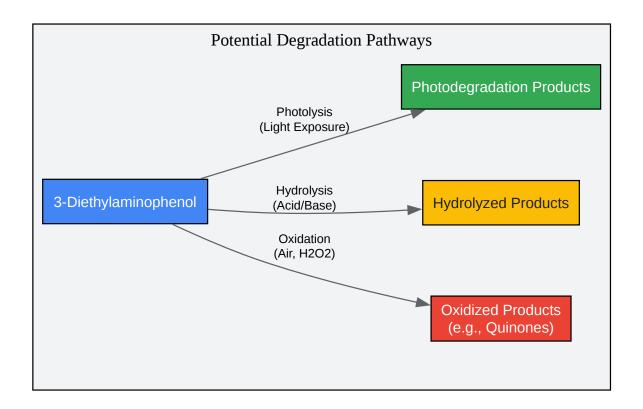


- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength where 3-Diethylaminophenol and its potential degradation products have significant absorbance (e.g., 218 nm for phenols).[10]
- Standard and Sample Preparation:
 - Prepare a standard solution of **3-Diethylaminophenol** of known concentration.
 - Prepare sample solutions from the forced degradation studies or from long-term stability samples.
- Method Validation: Validate the HPLC method according to ICH guidelines for parameters such as specificity, linearity, accuracy, precision, and robustness.
- Quantification: Calculate the concentration of 3-Diethylaminophenol and its degradation products in the samples by comparing their peak areas with that of the standard.

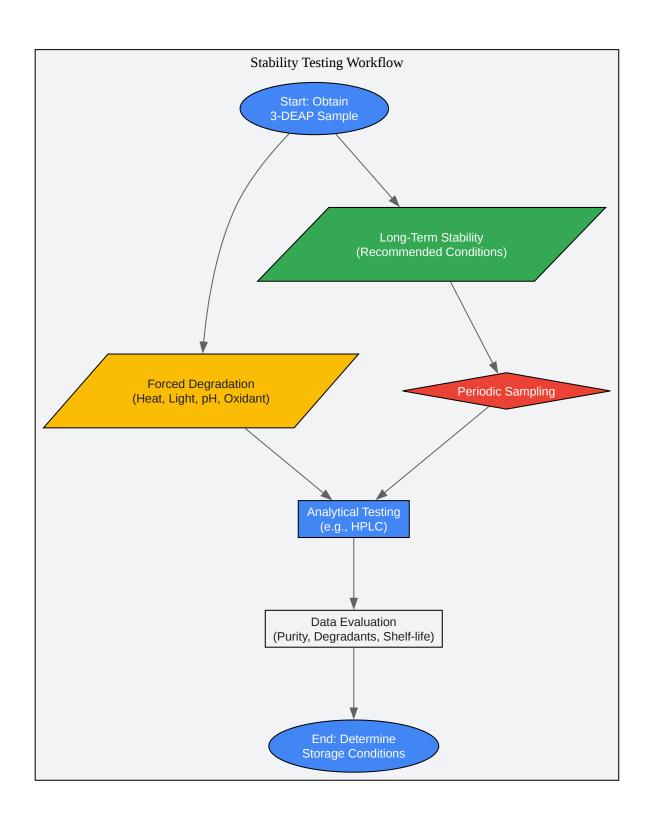
Visualizing Pathways and Workflows

The following diagrams, created using the DOT language, illustrate the potential degradation pathways of **3-Diethylaminophenol** and a general workflow for its stability testing.









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